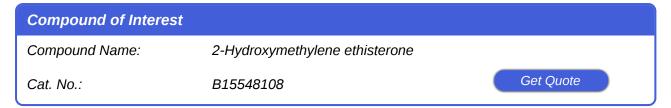




Application Notes and Protocols for 2- Hydroxymethylene Ethisterone

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxymethylene ethisterone is a significant metabolite of the synthetic steroid Danazol, a drug historically used in the treatment of endometriosis and other gynecological conditions.[1] [2][3] Understanding the biological activity of its metabolites is crucial for a comprehensive understanding of Danazol's therapeutic effects and side-effect profile. These application notes provide an overview of the known biological activities of **2-Hydroxymethylene ethisterone** and detailed protocols for its use in in vitro studies. While it is a primary metabolite of Danazol, studies have shown that **2-Hydroxymethylene ethisterone** itself does not exhibit the same direct anti-proliferative effects on endometrial cells as its parent compound.[1] It has been shown, however, to interfere with the binding of other steroid hormones to plasma proteins.

Physicochemical Properties



Property	Value	Source
Chemical Formula	C22H28O3	[4]
Molecular Weight	340.46 g/mol	[4]
CAS Number	2787-02-2	[4]
Synonyms	2-(hydroxymethyl)ethisterone, 17-Ethynyl-2- (hydroxymethylene)- testosterone	[1][4]

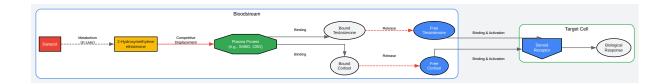
Biological Activity and Mechanism of Action

2-Hydroxymethylene ethisterone is one of the two primary metabolites of Danazol excreted in the urine.[3] Unlike Danazol and testosterone, which have been shown to suppress the growth of human endometrial cells in vitro, **2-Hydroxymethylene ethisterone** does not exhibit significant growth suppression of these cells.[1] One study found that at both 1x and 10x expected plasma concentrations, it had no significant effect on endometrial cell proliferation.[1]

While its direct action on endometrial cells appears to be minimal, **2-Hydroxymethylene ethisterone**, along with other Danazol metabolites, has been shown to competitively displace cortisol and testosterone from plasma proteins. This suggests an indirect mechanism of action by which it could modulate the bioavailability of endogenous steroid hormones. Furthermore, studies on the metabolites of Danazol have indicated that they possess less pituitary inhibiting activity compared to the parent compound.[5]

The following diagram illustrates a potential mechanism of action for **2-Hydroxymethylene ethisterone**, focusing on its interaction with plasma protein binding.





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Caption: Proposed mechanism of **2-Hydroxymethylene ethisterone** action.

Quantitative Data

The following table summarizes the key in vitro finding regarding the effect of **2- Hydroxymethylene ethisterone** on endometrial cell growth.



Compound	Concentration	% Growth Suppression of Human Endometrial Cells	p-value	Reference
Danazol	1x Expected Plasma Conc.	20.8%	< 0.01	[1]
10x Expected Plasma Conc.	26.9%	< 0.01	[1]	
Testosterone	1x Expected Plasma Conc.	25.0%	< 0.01	[1]
10x Expected Plasma Conc.	35.5%	< 0.01	[1]	
2- Hydroxymethylen e ethisterone	1x Expected Plasma Conc.	Not Significant	-	[1]
10x Expected Plasma Conc.	Not Significant	-	[1]	
Ethisterone	1x Expected Plasma Conc.	Not Significant	-	[1]
10x Expected Plasma Conc.	Not Significant	-	[1]	
Gestrinone	1x Expected Plasma Conc.	Not Significant	-	[1]
10x Expected Plasma Conc.	Not Significant	-	[1]	

Experimental ProtocolsIn Vitro Endometrial Cell Growth Suppression Assay



This protocol is designed to assess the effect of **2-Hydroxymethylene ethisterone** on the proliferation of human endometrial cells in culture.

1. Cell Culture:

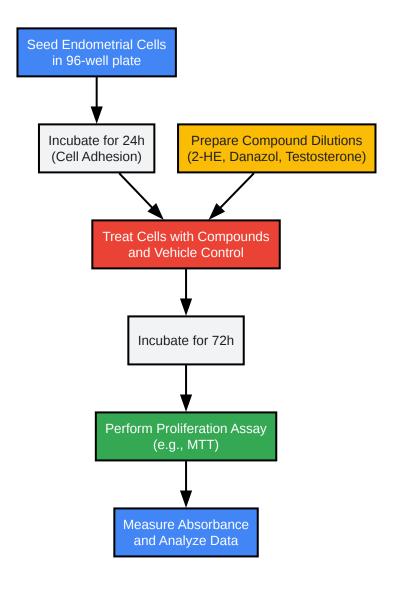
- Cell Line: Primary human endometrial stromal cells or an established endometrial cell line (e.g., Ishikawa, HEC-1-A).
- Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10%
 Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and L-glutamine.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO₂.

2. Experimental Procedure:

- Cell Seeding: Seed endometrial cells into 96-well plates at a density of 5,000 cells per well and allow them to adhere for 24 hours.
- Compound Preparation: Prepare stock solutions of 2-Hydroxymethylene ethisterone,
 Danazol (positive control), and Testosterone (positive control) in a suitable solvent (e.g.,
 DMSO). Prepare serial dilutions to achieve the desired final concentrations. Ensure the final
 solvent concentration in the culture medium is consistent across all wells and does not
 exceed 0.1%.
- Treatment: After 24 hours of cell adherence, replace the culture medium with fresh medium containing the test compounds at the desired concentrations (e.g., corresponding to 1x and 10x expected plasma concentrations). Include a vehicle control (medium with solvent only).
- Incubation: Incubate the plates for 72 hours.
- Proliferation Assay: Assess cell proliferation using a standard method such as the MTT assay, CyQUANT assay, or by direct cell counting.
 - MTT Assay Example:
 - Add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
 - Remove the MTT solution and add DMSO to dissolve the formazan crystals.



- Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of growth suppression relative to the vehicle control.
 Perform statistical analysis (e.g., t-test or ANOVA) to determine significance.



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Caption: Workflow for endometrial cell growth assay.

Conclusion

2-Hydroxymethylene ethisterone, a primary metabolite of Danazol, displays a distinct biological profile from its parent compound. While it does not directly inhibit endometrial cell growth, its ability to displace endogenous steroids from plasma proteins suggests a potential



indirect modulatory role in steroid hormone signaling. Further research is warranted to fully elucidate its pharmacological effects and its contribution to the overall clinical profile of Danazol. The provided protocols offer a framework for investigating the in vitro activity of this and other related compounds.

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